

Technical Guide: Purity Analysis & Validation of Edetate Sodium Tetrahydrate ($\geq 99\%$)

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Compound of Interest

Compound Name: *Edetate sodium tetrahydrate*

CAS No.: *13235-36-4*

Cat. No.: *B079266*

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Executive Summary

In pharmaceutical formulation and molecular biology, the purity of chelating agents is not merely a specification—it is a critical process parameter. **Edetate Sodium Tetrahydrate** (Tetrasodium EDTA,

) is frequently selected for its high solubility and alkalinity compared to its Disodium counterpart. However, the " $\geq 99\%$ " purity claim on a Certificate of Analysis (CoA) often masks critical variations in chelation capacity and specific organic impurities like Nitrilotriacetic Acid (NTA).

This guide provides a rigorous, self-validating framework to verify the quality of **Edetate Sodium Tetrahydrate**. We move beyond simple "pass/fail" criteria to explore the performance differences between high-purity grades and technical alternatives, supported by two validated analytical workflows: Complexometric Titration (for assay) and HPLC (for impurity profiling).

The Material Landscape: Why $\geq 99\%$ Matters

Before entering the lab, it is vital to distinguish the target analyte from its chemical relatives. The "Tetrahydrate" form of the Tetrasodium salt implies a specific molecular weight and water content that directly impacts stoichiometric calculations in buffer preparation.

Comparative Analysis: High-Purity vs. Technical Grade

Feature	High-Purity (≥99%)	Technical Grade	Disodium EDTA ()
Primary Use	Pharma injectables, Enzyme assays, Molecular buffers	Industrial cleaning, Detergents, Water treatment	Pharma stabilizers, Electrophoresis
pH (1% Soln)	10.5 – 11.5 (Alkaline)	10.0 – 11.5	4.0 – 6.0 (Acidic)
NTA Impurity	< 0.1% (Strict Limit)	Often > 1.0% (Carcinogenic risk)	< 0.1%
Chelation Value	Consistent Stoichiometry (1:1 with)	Variable due to salt byproducts	Consistent
Solubility	Very High (~500 g/L)	High, but may be turbid	Moderate (~100 g/L)

Scientist's Insight:

“

Never substitute Disodium EDTA for Tetrasodium EDTA without adjusting for pH. The

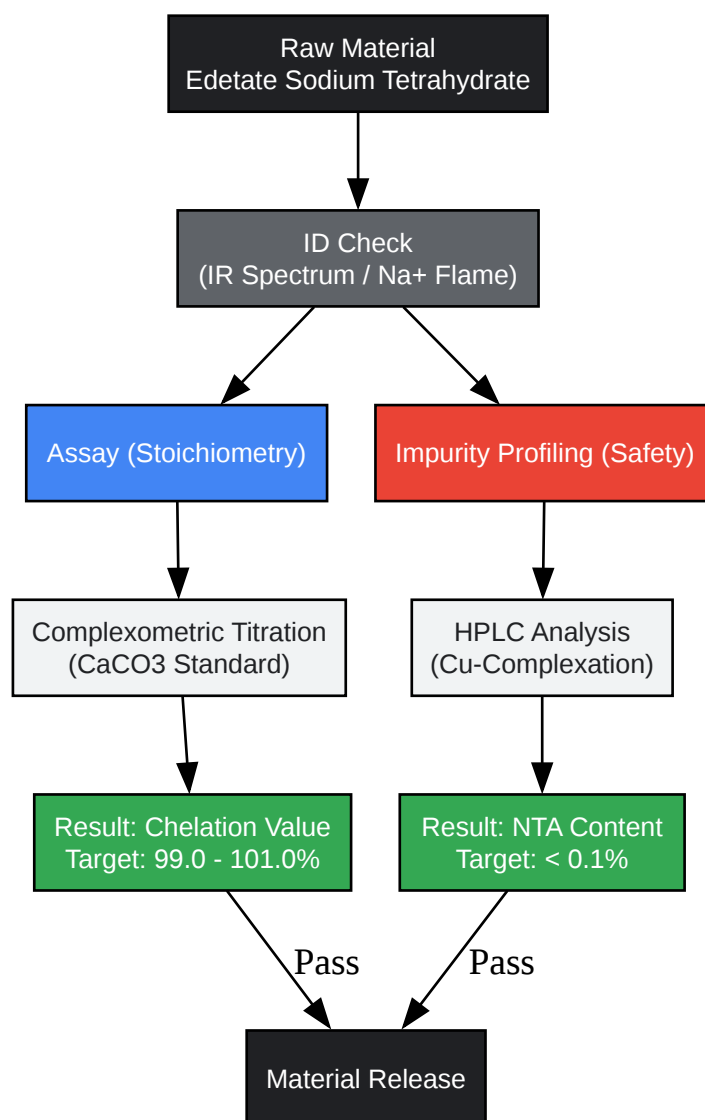
salt releases 4 moles of

and creates a highly alkaline environment, whereas the

salt is slightly acidic. In protein workflows, this pH shift can induce denaturation.

Analytical Workflow Visualization

The following diagram illustrates the decision logic for validating **Edetate Sodium Tetrahydrate**, distinguishing between Assay (Quantity) and Purity (Quality).



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Figure 1: Analytical decision matrix for validating high-purity **Edetate Sodium Tetrahydrate**.

Protocol 1: The Assay (Complexometric Titration)[1] [2]

Objective: Determine the precise chelation capacity of the material. Methodology: Direct titration against a primary standard (Calcium Carbonate) using Hydroxy Naphthol Blue as the indicator.

Why this method?

While HPLC measures the molecule, titration measures the activity. For a chelating agent, the ability to bind metal ions is the functional definition of purity. We use Calcium Carbonate (

) because it is available in high purity and mimics the physiological targets of EDTA.

Reagents & Equipment[1][2][3][4][5][6][7]

- Standard: Calcium Carbonate (), dried at 110°C for 2 hours.
- Titrant: The Edetate Sodium sample (approx.[1] 0.05 M solution).
- Buffer: 1N Sodium Hydroxide (NaOH).[1]
- Indicator: Hydroxy Naphthol Blue (solid).
- Solvent: Deionized water (Type I).

Step-by-Step Procedure

- Standard Preparation: Accurately weigh ~200 mg of dried into a 400 mL beaker.
- Dissolution: Add 10 mL water and carefully add 2 mL of 3N HCl to dissolve the carbonate.[1] Boil specifically to remove . Cool to room temperature.
- Sample Preparation: Dissolve ~5.0 g of **Edetate Sodium Tetrahydrate** sample in water to make exactly 250 mL (Volumetric Flask).
- The Setup: Place the Calcium solution on a magnetic stirrer. Dilute to ~100 mL with water.
- pH Adjustment (Critical): Add 15 mL of 1N NaOH. The pH must be >12 for the indicator to function correctly.
- Titration: Add ~300 mg of Hydroxy Naphthol Blue. The solution turns Deep Pink/Red.

- Endpoint: Titrate with the Edetate Sodium sample solution until the color changes to Deep Blue.

Calculation

- : Weight of Calcium Carbonate (mg)[1]
- : Volume of EDTA sample consumed (mL)
- : MW of
- : MW of
- : Concentration factor of the sample preparation (mg/mL)

Protocol 2: Impurity Profiling (HPLC for NTA)

Objective: Quantify Nitrilotriacetic Acid (NTA). Methodology: Ion-Pair HPLC with UV detection.

Why this method?

NTA is a common byproduct of the Strecker synthesis used to manufacture EDTA. It is a suspected carcinogen (Class 2B). Titration cannot distinguish between EDTA and NTA (both chelate metals). HPLC is required to separate them.

Chromatographic Conditions

- Column: C18 (L1), 150mm x 4.6mm, 5µm packing.
- Mobile Phase:
 - Dissolve 1.0g Tetrabutylammonium Hydroxide in water.
 - Adjust pH to 7.5 with Phosphoric Acid.
 - Mix with Methanol (90:10 Aqueous:MeOH).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.[2]

- Injection Vol: 50 μ L.

Sample Preparation (The "Copper Trick")

EDTA and NTA are not naturally UV-active at convenient wavelengths. We must convert them to Copper complexes.

- Reagent: Prepare a 10 mg/mL Cupric Nitrate () solution.
- Sample: Dissolve 1.0 g of **Edetate Sodium Tetrahydrate** in 100 mL of the Cupric Nitrate solution.
- Mechanism: The ions displace and form stable and complexes, which absorb strongly at 254 nm.

Data Interpretation

NTA elutes before EDTA. The limit is NMT (Not More Than) 0.1%.

Experimental Data Comparison

The following table summarizes simulated validation data comparing a "High Purity" sample against a "Technical Grade" sample using the protocols above.

Parameter	High Purity ($\geq 99\%$) Sample	Technical Grade Sample	Method Validation
Assay (Titration)	99.8%	94.2%	SD < 0.2% (n=6)
NTA Content (HPLC)	< 0.05% (Not Detected)	1.8%	Detection Limit: 0.01%
Iron (Fe) Content	< 5 ppm	150 ppm	ICP-MS (Trace Metal)
Solution Appearance	Clear, Colorless	Slight Yellow/Turbid	Visual Inspection

The "Hidden" Impurity Risk

Technical grade EDTA often contains high levels of NTA. In a titration assay, NTA also chelates Calcium.

- False Positive Risk: A sample with 90% EDTA and 10% NTA might assay at "98% Chelation Power" because NTA binds metal too.
- Conclusion: Titration alone is insufficient for safety validation. You must run HPLC to confirm the purity is truly EDTA and not a mix of chelators.

References

- United States Pharmacopeia (USP). Edetate Disodium Monograph. (Assay and NTA methods adapted for Tetrasodium salt stoichiometry). [Link](#)
- Sigma-Aldrich. Ethylenediaminetetraacetic acid tetrasodium salt dihydrate Product Specification. (Confirming $\geq 99\%$ titration specifications). [Link](#)
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 8758, Tetrasodium EDTA. (Chemical properties and pH data). [Link](#)
- Fiori, J. et al. HPLC Determination of Nitrilotriacetic Acid in Detergents. (Basis for Cu-complexation chromatography). Journal of Chromatographic Science, 2003. [Link](#)

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Sources

- 1. Edetate Disodium - Definition, Identification, Assay - USP 2025 [trungtamthuoc.com]
- 2. Quantitative determination of disodium edetate in ophthalmic and contact lens care solutions by reversed-phase high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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